

An In-depth Technical Guide to 2-Bromoethanol

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Compound of Interest

Compound Name: 2-Bromoethanol

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This guide provides a comprehensive overview of **2-Bromoethanol**, a crucial reagent in various chemical syntheses. It details its chemical and physical properties, experimental protocols for its use, and its role in specific reaction pathways.

Core Chemical and Physical Properties

2-Bromoethanol, also known as ethylene bromohydrin, is a colorless to light yellow, hygroscopic liquid.^[1] It is an organic compound with the chemical formula C_2H_5BrO and a molecular weight of approximately 124.96 g/mol.^{[2][3]} This versatile compound is miscible with water and most organic solvents like ethanol and ether, but it is insoluble in petroleum ether.^[1]

A summary of its key quantitative data is presented below for easy reference.

Property	Value	Source
Molecular Formula	C2H5BrO	[2][3][4][5][6]
Molecular Weight	124.964 g/mol	[4][6]
Density	1.763 g/mL at 25 °C	[1][7]
Boiling Point	149-150 °C at 750 mmHg	[8]
Melting Point	-80 °C	[8]
Flash Point	> 110 °C (> 230 °F)	[8]
Refractive Index	n _{20/D} 1.492	[1][7]
Vapor Pressure	2.4 mmHg at 20 °C	[7]
Vapor Density	4.3 (vs air)	[7]

Experimental Protocols

Due to its hazardous nature, handling **2-Bromoethanol** requires strict safety measures. It is toxic if swallowed, inhaled, or in contact with skin, and it can cause severe skin burns and eye damage.[8] Always work in a well-ventilated area, such as a fume hood, and wear appropriate personal protective equipment (PPE), including gloves, goggles, and a face shield.

General Storage and Handling:

- Store in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[5]
- Keep the container tightly closed and protect it from moisture as the compound is hygroscopic.[1][8]
- It is incompatible with strong oxidizing agents, strong acids, and strong reducing agents.[1][8]

Protocol for Use in Synthesis: Selective Reduction of Nitroarenes

2-Bromoethanol is utilized as part of a catalyst system for the selective reduction of nitroarenes. The following is a generalized protocol based on its application.

Materials:

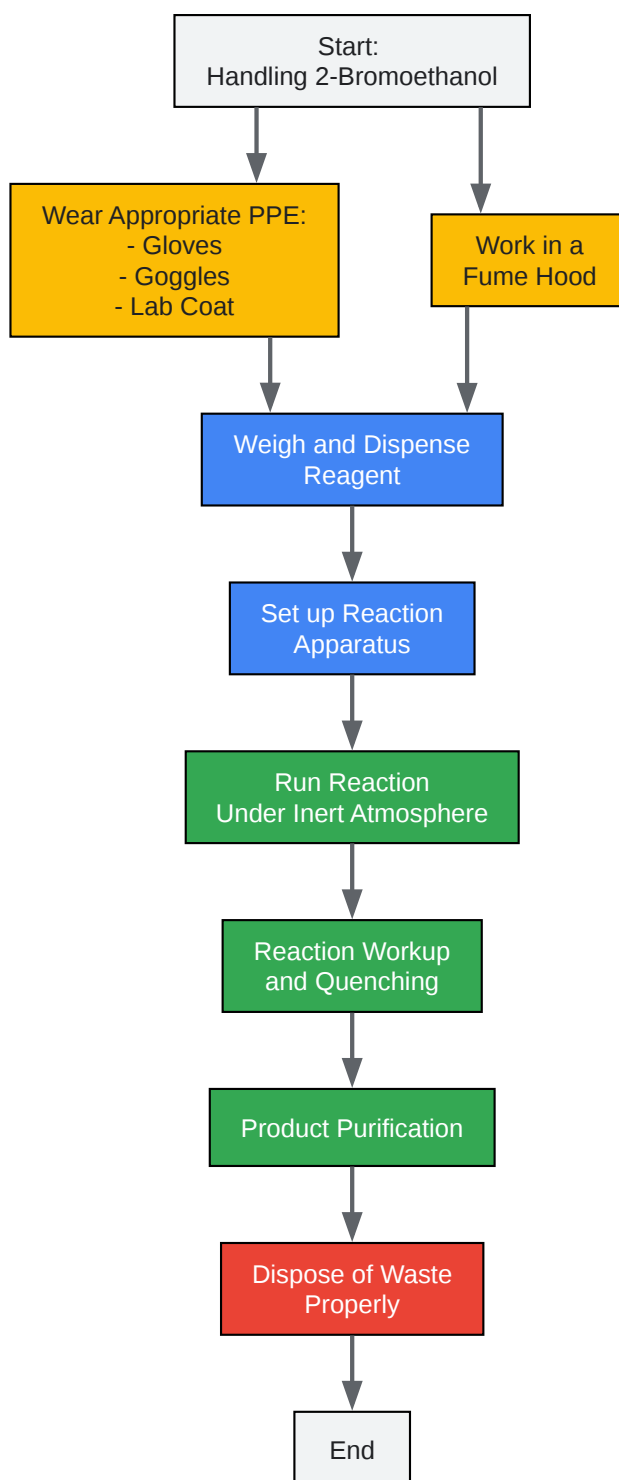
- Nitroarene substrate
- Sodium borohydride (NaBH_4)
- **2-Bromoethanol**
- Phthalocyaninato iron(II) (PcFe(II)) catalyst
- Anhydrous solvent (e.g., ethanol)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the nitroarene substrate in the anhydrous solvent.
- Add the PcFe(II) catalyst to the solution.
- In a separate flask, prepare a solution of NaBH_4 and **2-Bromoethanol** in the same anhydrous solvent.
- Slowly add the NaBH_4 /**2-Bromoethanol** solution to the nitroarene solution at a controlled temperature (e.g., $0\text{ }^\circ\text{C}$ or room temperature, depending on the specific substrate).
- Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, quench the reaction by carefully adding water or a dilute acid solution.
- Extract the product with a suitable organic solvent.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), filter, and concentrate the solvent in vacuo.
- Purify the crude product using column chromatography or recrystallization.

Reaction Pathway Visualization

The following diagram illustrates a simplified logical workflow for the safe handling and use of **2-Bromoethanol** in a laboratory setting.



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Caption: Workflow for the safe handling of **2-Bromoethanol**.

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References

- 1. 2-Bromoethanol | 540-51-2 [chemicalbook.com]
- 2. 2-Bromoethanol | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 3. 2-Bromoethanol | C₂H₅BrO | CID 10898 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethanol, 2-bromo- [webbook.nist.gov]
- 5. nbinnco.com [nbinnco.com]
- 6. Ethanol, 2-bromo- [webbook.nist.gov]
- 7. 2-Bromoethanol 95 540-51-2 [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
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